

# Physical and chemical properties of $\text{Ba}(\text{IO}_3)_2$

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## Compound of Interest

Compound Name: *Barium iodate*

Cat. No.: *B079991*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Iodate** ( $\text{Ba}(\text{IO}_3)_2$ )

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Barium Iodate**,  $\text{Ba}(\text{IO}_3)_2$ . The information is tailored for researchers, scientists, and professionals in drug development who require a detailed understanding of this inorganic compound. All quantitative data is summarized in structured tables, and detailed methodologies for key experimental protocols are provided.

## Physical Properties

**Barium iodate** is a white, granular, crystalline solid.<sup>[1][2]</sup> It can exist in both anhydrous and hydrated forms, with the monohydrate being a common variant.<sup>[3][4]</sup> The physical properties of both forms are summarized in the table below.

Table 1: Physical Properties of **Barium Iodate**

Property	Value	Form	Citations
Molecular Weight	487.13 g/mol	Anhydrous	[1][5]
	505.15 g/mol	Monohydrate	[4][6]
Appearance	White crystals or powder	Both	[2][4]
Crystal System	Monoclinic	Anhydrous	[7][8]
	Orthorhombic	Monohydrate	[9]
Density	4.998 g/cm <sup>3</sup>	Anhydrous	[2][7]
	4.657 g/cm <sup>3</sup>	Monohydrate	[7]
Melting Point	580 °C (decomposes)	Anhydrous	[1]

## Chemical Properties

**Barium iodate** is a stable compound but acts as an oxidizing agent, particularly when in contact with combustible materials.[4][8] It is generally insoluble in alcohol and sulfuric acid.[2][4]

Table 2: Chemical Properties and Solubility of **Barium Iodate**

Property	Details	Citations
Thermal Decomposition	Decomposes at approximately 580 °C. The reaction is: $5 \text{Ba}(\text{IO}_3)_2 \rightarrow \text{Ba}_5(\text{IO}_6)_2 + 9 \text{O}_2 + 4 \text{I}_2$ .	[1]
Solubility in Water	Slightly soluble in cold water, more soluble in hot water.	[2][7]
0.008 g/100 g at 0°C	[10]	
0.033 g/100 g at 20°C	[10]	
0.395 g/L at 25°C	[8]	
0.197 g/100 g at 100°C	[10]	
Solubility in Other Solvents	Soluble in nitric acid and hydrochloric acid.	[7][11]
Insoluble in alcohol.	[4][11]	
Solubility Product (Ksp)	$1.57 \times 10^{-9}$ at 25°C	[1][12]
$2.7 \times 10^{-9}$ for the monohydrate at 25°C	[2][4]	
Chemical Stability	Stable under normal conditions. Incompatible with reducing agents and easily oxidized materials.	[4][8]

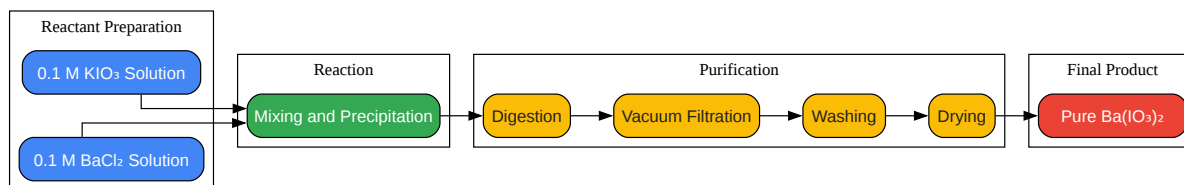
## Experimental Protocols

### Synthesis of Barium Iodate via Double Displacement Reaction

This protocol describes the synthesis of **barium iodate** as a white precipitate from the reaction of barium chloride and potassium iodate in an aqueous solution.[3][13]

Methodology:

- Preparation of Reactant Solutions:
  - Prepare a 0.1 M solution of Barium Chloride ( $\text{BaCl}_2$ ) by dissolving the appropriate amount of  $\text{BaCl}_2$  in deionized water.
  - Prepare a 0.1 M solution of Potassium Iodate ( $\text{KIO}_3$ ) by dissolving the appropriate amount of  $\text{KIO}_3$  in deionized water.
- Precipitation:
  - In a beaker, add a defined volume of the 0.1 M  $\text{KIO}_3$  solution.
  - While stirring, slowly add a stoichiometric amount of the 0.1 M  $\text{BaCl}_2$  solution to the  $\text{KIO}_3$  solution. The balanced chemical equation is:  $\text{BaCl}_2 (\text{aq}) + 2 \text{KIO}_3 (\text{aq}) \rightarrow \text{Ba}(\text{IO}_3)_2 (\text{s}) + 2 \text{KCl} (\text{aq})$ .
  - A white precipitate of **Barium Iodate** will form immediately.[\[3\]](#)
- Digestion and Isolation:
  - Gently heat the mixture to about 80-90°C and allow the precipitate to "digest" for a period (e.g., 1 hour). This process, known as digestion, allows smaller particles to dissolve and reprecipitate onto larger ones, resulting in a more easily filterable and purer product.[\[12\]](#)
  - Allow the solution to cool to room temperature.
  - Collect the precipitate by vacuum filtration using a Buchner funnel and filter paper.
- Washing and Drying:
  - Wash the precipitate on the filter paper with small portions of deionized water to remove any soluble impurities, such as potassium chloride.
  - Subsequently, wash the precipitate with a small amount of ethanol to facilitate drying.
  - Dry the collected **barium iodate** precipitate in an oven at a temperature below 130°C to avoid the loss of water of hydration if the monohydrate is desired.[\[2\]](#)[\[4\]](#)



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Caption: Workflow for the synthesis of **Barium Iodate**.

## Determination of Solubility Product by Flow Injection Analysis

This method is based on the amperometric determination of iodine generated from the reaction between iodate ions in a saturated  $\text{Ba}(\text{IO}_3)_2$  solution and iodide in a carrier solution.<sup>[14]</sup>

Methodology:

- Preparation of Saturated Solutions:
  - Prepare saturated solutions of  $\text{Ba}(\text{IO}_3)_2$  in deionized water and in solutions of varying ionic strength (e.g., using KCl as a supporting electrolyte) by adding an excess of solid  $\text{Ba}(\text{IO}_3)_2$  to the respective solvent.
  - Stir the solutions for an extended period to ensure equilibrium is reached.
  - Filter the saturated solutions to remove any undissolved solid.
- Flow Injection System Setup:
  - Assemble a flow injection analysis system consisting of a peristaltic pump, an injection valve, a reaction coil, and a wall-jet amperometric detector.

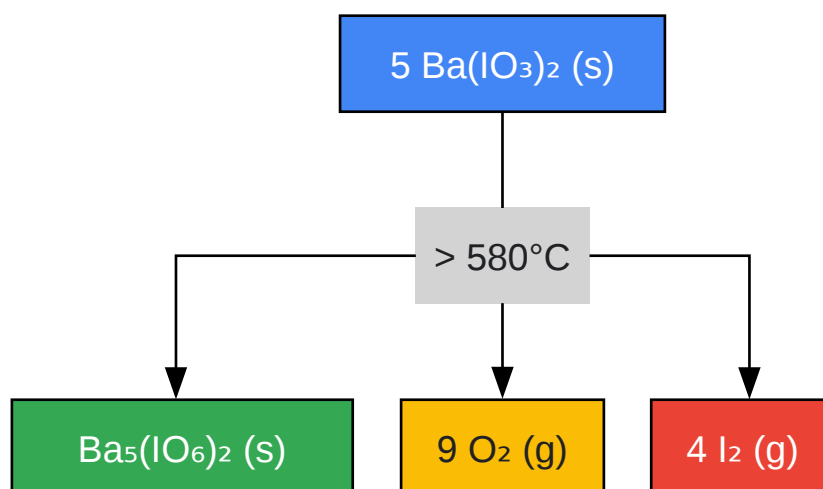
- The carrier solution should contain potassium iodide (KI).
- Amperometric Detection:
  - Inject a known volume of the filtered, saturated  $\text{Ba}(\text{IO}_3)_2$  solution into the carrier stream.
  - In the reaction coil, the iodate from the sample reacts with the iodide in the carrier to produce iodine (or triiodide).
  - The generated iodine is detected amperometrically at a specific potential (e.g., +0.2 V).
- Data Analysis:
  - The measured current is proportional to the concentration of iodate in the saturated solution.
  - Calculate the molar solubility (s) of  $\text{Ba}(\text{IO}_3)_2$  from the iodate concentration.
  - The solubility product ( $K_{sp}$ ) is then calculated using the expression:  $K_{sp} = [\text{Ba}^{2+}][\text{IO}_3^-]^2 = (s)(2s)^2$ .
  - To determine the thermodynamic solubility constant, the mean activity coefficients of **barium iodate** at each ionic strength can be estimated using the Debye-Hückel equation to correct the calculated  $K_{sp}$  values.[\[14\]](#)

## Structural Information and Analysis

The crystal structure of **barium iodate** and its derivatives can be elucidated using X-ray diffraction (XRD).[\[3\]](#) The monohydrate,  $\text{Ba}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$ , has been identified as having an orthorhombic crystal structure.[\[9\]](#) Furthermore, barium is known to be a component in a variety of more complex iodate derivatives, which can feature polyiodate anions.[\[3\]](#)

## Thermal Decomposition Pathway

**Barium iodate** is thermally stable up to approximately 580°C.[\[1\]](#) Above this temperature, it undergoes decomposition in what is known as Rammelsberg's reaction.



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Caption: Thermal decomposition of **Barium Iodate**.

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